

Technical Guide: Solubility Profile and Handling of 2-Ethoxyacetohydrazide HCl

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Compound of Interest

Compound Name: 2-Ethoxyacetohydrazide hydrochloride

CAS No.: 1049750-42-6; 39242-95-0

Cat. No.: B2572115

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Part 1: Executive Summary

2-Ethoxyacetohydrazide Hydrochloride (HCl) is a critical bifunctional building block used extensively in the synthesis of nitrogenous heterocycles (e.g., 1,2,4-triazoles, pyrazoles) and as a linker in bioconjugation.^[1] Its physicochemical behavior is defined by its dual nature: the hydrophilic hydrazide-salt core and the lipophilic ethoxy tail.^[1]

Understanding its solubility landscape is not merely about dissolving the compound; it is about controlling its reactivity and purification. As a hydrochloride salt, it exhibits high lattice energy, rendering it insoluble in the non-polar organic solvents typically used for extraction (DCM, Toluene), while showing high affinity for protic and polar aprotic systems.^[1]

This guide provides a definitive solubility matrix, mechanistic insights, and validated protocols for manipulating this compound in drug development workflows.^[1]

Part 2: Physicochemical Profile & Solubility Matrix^[1]

Structural Analysis[1][2]

- Chemical Formula:
- Molecular Weight: 154.60 g/mol (Salt form)[1]
- Key Moiety: The protonated hydrazide group () dominates the solubility profile, enforcing ionic interactions over Van der Waals forces.

Solubility Landscape Table

Data synthesized from homologous hydrazide salt behaviors and thermodynamic principles [1, 2].

Solvent Class	Specific Solvent	Solubility Rating	Estimated Conc. (mg/mL)	Application Context
Polar Protic	Water	High	> 100	Aqueous stock solutions; bioconjugation buffers.[1]
Methanol	High	50 - 80	Primary reaction solvent; recrystallization. [1]	
Ethanol	Moderate	20 - 40	Standard reflux solvent for condensation reactions.[1]	
Isopropanol	Low	< 10	Anti-solvent for crystallization.[1]	
Polar Aprotic	DMSO	High	> 100	NMR analysis; high-concentration library storage.[1]
DMF	High	> 80	Peptide coupling reactions.[1]	
Acetonitrile	Low	< 5	Often used to precipitate the salt from water/methanol. [1]	
Non-Polar / Chlorinated	DCM	Insoluble	< 0.1	Critical: Cannot be used for extraction of the salt.[1]

Ethyl Acetate	Insoluble	< 0.1	Common anti-solvent for purification. [1]
Toluene/Hexane	Insoluble	~ 0	Completely immiscible. [1]

The "Salt vs. Free Base" Switch

The most common error in handling 2-Ethoxyacetohydrazide HCl is attempting to extract it into organic layers (DCM/EtOAc) without neutralizing it.[\[1\]](#)

- HCl Salt Form: Locked in the aqueous phase.[\[1\]](#)
- Free Base Form: Partitions into the organic phase (DCM/EtOAc).

Part 3: Experimental Protocols

Protocol A: Gravimetric Solubility Determination

Use this self-validating protocol to determine precise solubility limits for your specific batch.[\[1\]](#)

- Preparation: Weigh 100 mg of 2-Ethoxyacetohydrazide HCl into a 4 mL scintillation vial.
- Addition: Add the target solvent in 100

μL increments at 25°C.

- Agitation: Vortex for 30 seconds after each addition. Sonicate for 1 minute if dissolution is slow.
- Endpoint: Record the volume () where the solution becomes clear and no particulates remain.
- Calculation:

[\[1\]](#)

- Validation: Cool the solution to 4°C for 1 hour. If precipitate forms, the room temperature solubility is metastable (supersaturated).

Protocol B: Free-Basing & Extraction Strategy

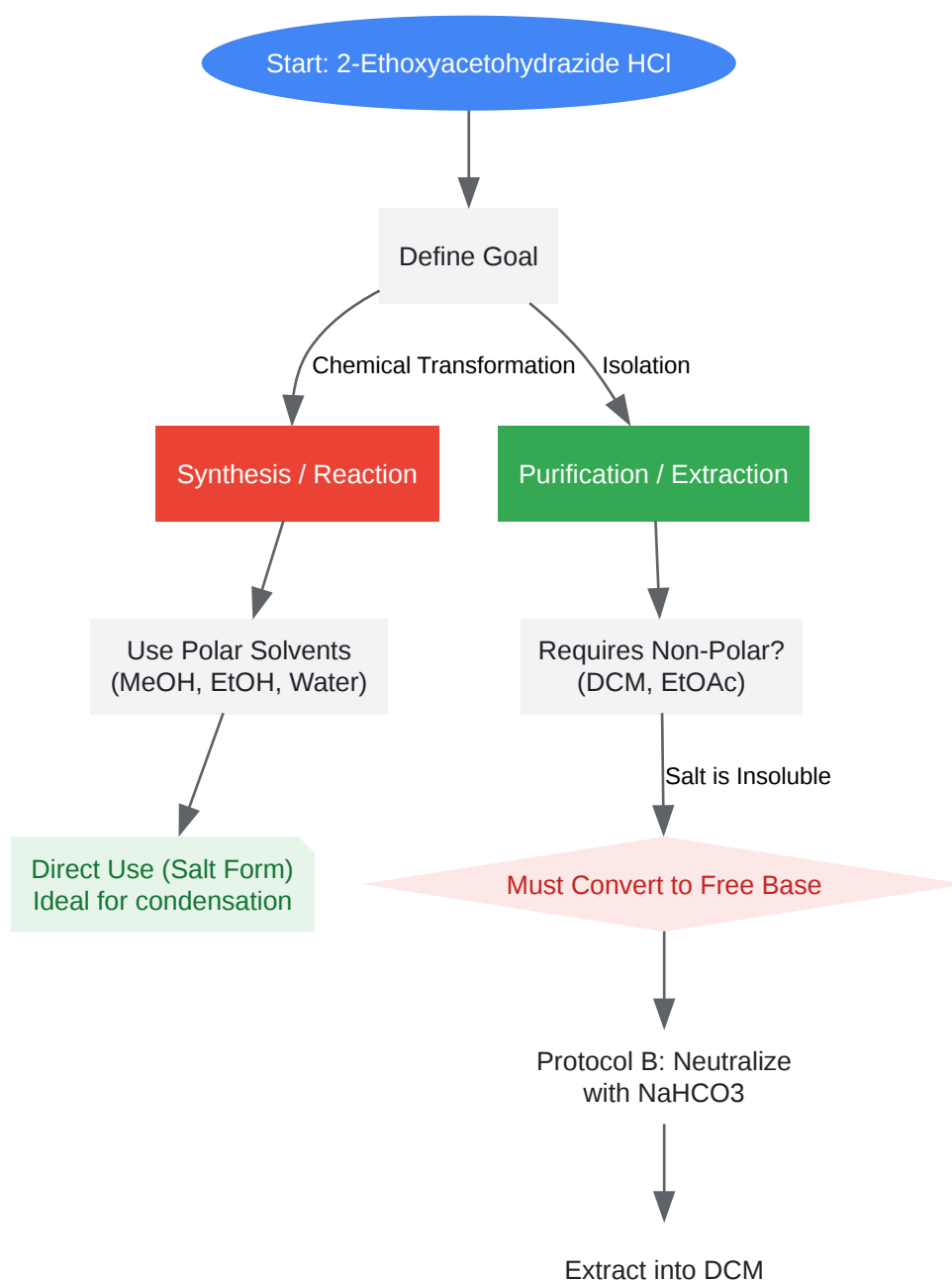
Essential for transferring the moiety into non-polar solvents for subsequent reactions.[\[1\]](#)

- Dissolution: Dissolve 1.0 eq of 2-Ethoxyacetohydrazide HCl in minimum Water (approx. 5 mL/g).
- Basification: Slowly add Saturated
or
solution until pH reaches 9-10.
 - Note: Avoid strong bases (NaOH) to prevent hydrolysis of the ethoxy-acetyl linkage.[\[1\]](#)
- Extraction: Extract immediately with Dichloromethane (DCM) (mL/g).[\[1\]](#)
 - Observation: The aqueous layer remains clear; the organic layer may become slightly cloudy due to water saturation.[\[1\]](#)
- Drying: Dry combined organics over anhydrous .
- Concentration: Evaporate solvent in vacuo (keep bath < 40°C) to yield the Free Base oil/low-melting solid.[\[1\]](#)

Part 4: Visualizations & Workflows

Solubility Decision Tree

This diagram guides the researcher on solvent selection based on the intended application (Reaction vs. Purification).[\[1\]](#)

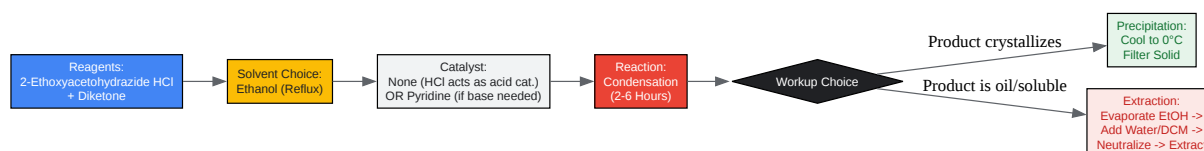


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Figure 1: Decision matrix for solvent selection based on process requirements.[1]

Reaction & Purification Workflow

A standard workflow for utilizing 2-Ethoxyacetohydrazide HCl in heterocycle synthesis (e.g., Pyrazole formation).[1]



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Figure 2: Standard experimental workflow for condensation reactions involving hydrazide salts.

Part 5: References

- National Center for Biotechnology Information. (2025).^[1] PubChem Compound Summary for CID 12202687 (Free Base Analog). Retrieved from [\[Link\]](#)^[1]

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Sources

- 1. CompTox Chemicals Dashboard [comptox.epa.gov]
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